

N,N-Dimethylglycine (DMG): A Versatile Tool for Investigating Metabolic Disorders

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Compound of Interest

Compound Name: *N,N-Dimethylglycine*

Cat. No.: *B042417*

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Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals

Abstract

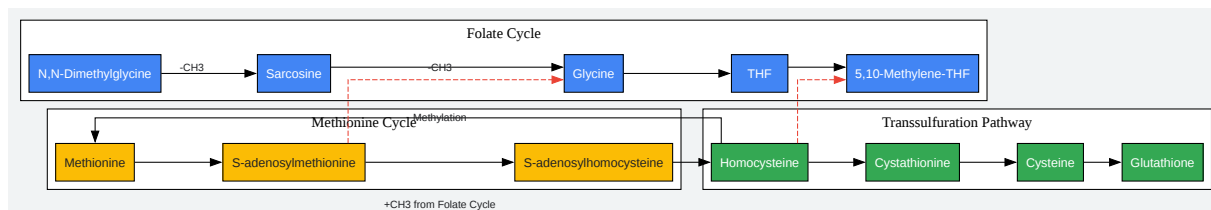
N,N-Dimethylglycine (DMG) is an endogenous N-methylated amino acid with a growing body of research highlighting its role as a metabolic modulator and its potential as a tool for investigating and potentially managing various metabolic disorders. This document provides a comprehensive overview of DMG's applications in metabolic research, including detailed protocols for key experiments and a summary of its effects on relevant biomarkers.

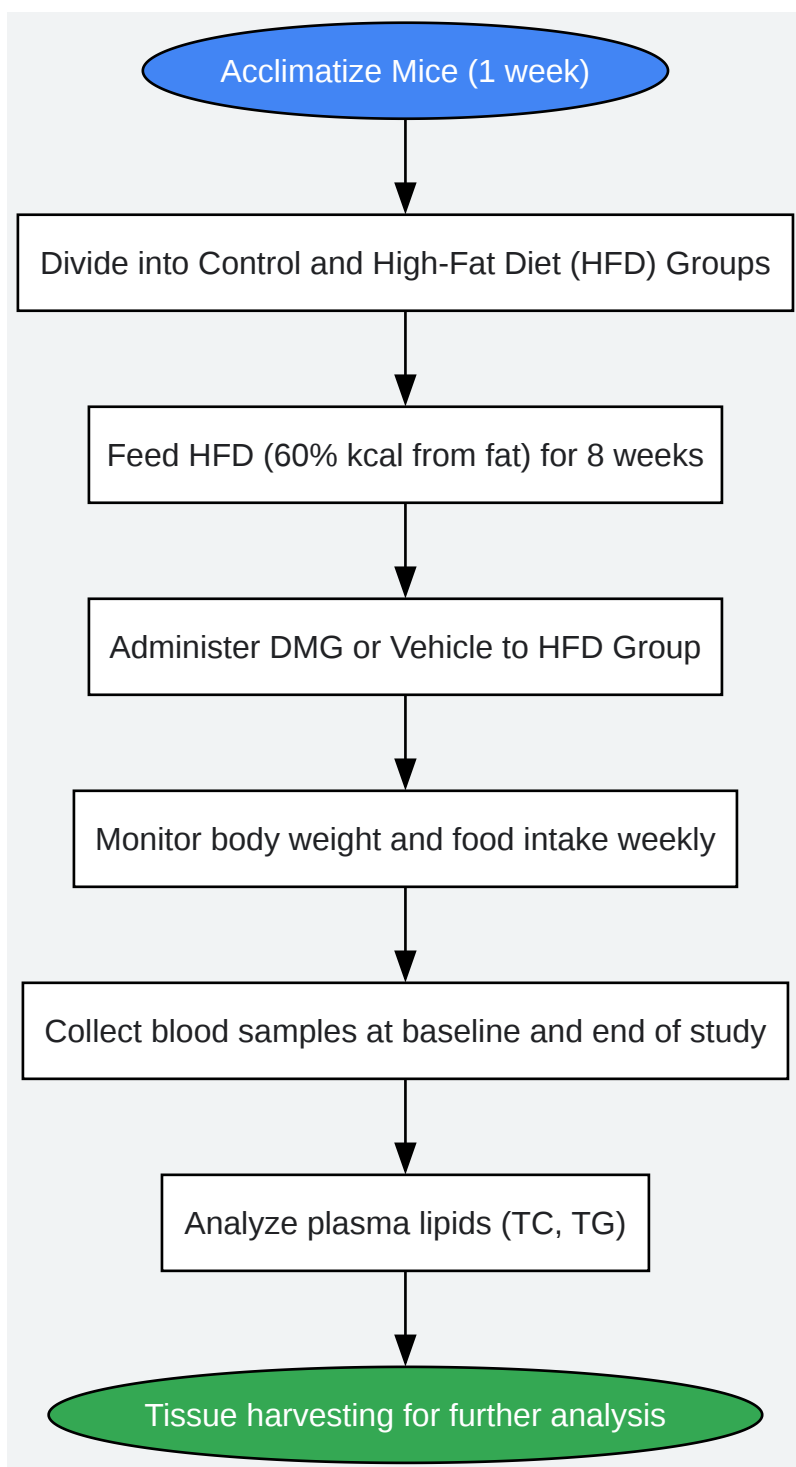
Introduction

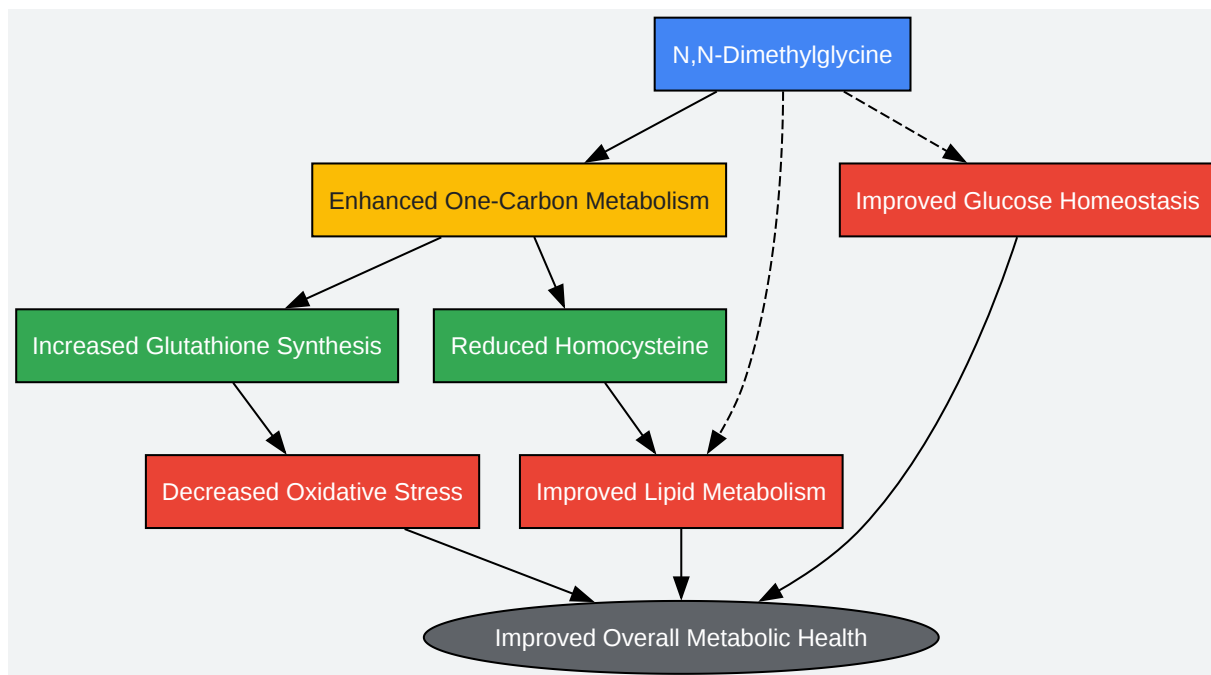
N,N-Dimethylglycine is a derivative of the amino acid glycine and plays a role in several metabolic pathways. Its primary function is as a one-carbon donor in the folate cycle, and it is involved in the synthesis of important metabolites such as glutathione. Research suggests that DMG may have beneficial effects on conditions such as hyperlipidemia, hyperglycemia, and oxidative stress, making it a valuable molecule for studying the pathophysiology of metabolic diseases.

Key Metabolic Pathways Influenced by DMG

DMG is intricately involved in one-carbon metabolism and has downstream effects on various interconnected pathways. Understanding these relationships is crucial for designing experiments to investigate metabolic disorders.







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